Application Note: High-Precision Dry Etching of $TaSi_2$/Polysilicon Stacks in VLSI Devices

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Compound of Interest	
Compound Name:	*Tantalum silicide (TaSi2)*
CAS No.:	*12039-79-1*
Cat. No.:	*B089367*

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Executive Summary

Tantalum Silicide ($TaSi_2$) is a critical refractory metal silicide used in Very Large Scale Integration (VLSI) to reduce the sheet resistance of polysilicon gate electrodes and interconnects. The "polycide" structure ($TaSi_2$ on top of Polysilicon) presents a unique lithographic challenge: the etch process must pattern two materials with distinct chemical volatilities while maintaining a vertical profile (anisotropy) and stopping selectively on a thin gate oxide.

This guide details a robust Reactive Ion Etching (RIE) protocol utilizing Chlorine (Cl_2) and Hydrogen Bromide (HBr) chemistries.[1][2] Unlike simple fluorine-based etches which lead to isotropic undercutting, this protocol leverages sidewall passivation to ensure critical dimension (CD) control.

Mechanism of Action: Halogen-Based Plasma Etching[3][4][5][6]

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The etching of $TaSi_2$ is driven by the volatility of its halogenated byproducts. Successful patterning requires balancing the chemical removal of Tantalum (Ta) and Silicon (Si) simultaneously.

Volatility Differentials

The core challenge lies in the vapor pressure differences between the etch byproducts.

- Tantalum Component: Ta reacts with Chlorine to form $TaCl_5$. $TaCl_5$ has a relatively low vapor pressure compared to silicon halides, requiring ion bombardment (physical sputtering) to desorb effectively.
- Silicon Component: Si reacts with Chlorine to form $SiCl_4$, which is highly volatile.

If the etch is purely chemical (e.g., high pressure, low bias), the Silicon is removed faster than the Tantalum, leaving Ta-rich residues or causing "undercutting" of the silicon layer beneath the silicide.

The Role of HBr (Passivation)

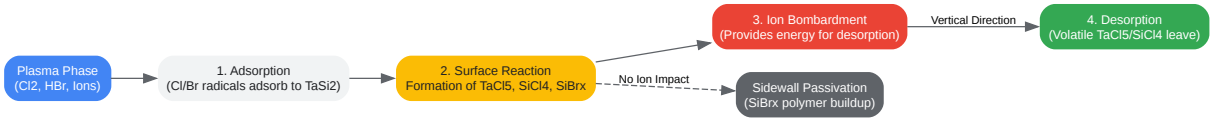
Hydrogen Bromide (HBr) is the standard for high-fidelity gate etching.

- Anisotropy: Bromine atoms react with Si to form $SiBr_x$ non-volatile byproducts on the vertical sidewalls.
- Selectivity: The Si-Br bond is stronger than the Si-Cl bond, slowing the etch rate slightly but providing a dense passivation layer that prevents lateral etching (notching) at the $TaSi_2$/Poly-Si interface.

Mechanistic Diagram

The following diagram illustrates the ion-assisted desorption mechanism critical for removing non-volatile $TaCl_5$.

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Figure 1: Ion-assisted chemical etching mechanism. Note that desorption of $TaCl_5$ requires ion energy, whereas sidewall passivation occurs where ions do not strike.

Critical Process Parameters (CPP)

Parameter	Setting Range	Mechanistic Impact
Gas Chemistry	Cl_2 / HBr / O_2	Cl_2: Main etchant for Ta and Si.HBr: Increases selectivity to Oxide; builds sidewall.O_2: Hardens sidewall passivation (SiOBr formation).[3]
Pressure	5 - 20 mTorr	Low pressure increases ion mean-free-path, enhancing anisotropy (vertical profile). High pressure risks isotropic undercut.
Bias Power	100 - 300 W	Controls ion energy. High bias is required to sputter non-volatile $TaCl_5$. Low bias is used at the end to prevent gate oxide punch-through.
Source Power	400 - 800 W	Controls plasma density (ion flux). Higher flux increases etch rate.[4]

Experimental Protocol: $TaSi_2$/Poly-Si Stack Etch

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Objective: Pattern a 200nm $TaSi_2$ / 150nm Poly-Si stack on 5nm Gate Oxide.

Phase 1: Breakthrough (Native Oxide Removal)

- Rationale: Native oxide on $TaSi_2$ can block the main etch, leading to "grass" or "black silicon" defects. A fluorine-based flash is required.
- Recipe:
  - Gas: CF_4 (50 sccm)
  - Pressure: 10 mTorr
  - Bias Power: 150 W
  - Time: 10-15 seconds (Time-based).

Phase 2: Main Etch ($TaSi_2$ Focus)

- Rationale: High etch rate is prioritized.[5] Cl_2 is the primary etchant. HBr is added to protect the mask.
- Recipe:
  - Gas: Cl_2 (80 sccm) / HBr (40 sccm)[6]
  - Pressure: 10 mTorr
  - Source Power: 600 W
  - Bias Power: 250 W (High bias to clear $TaCl_5$)
  - Endpoint: Optical Emission Spectroscopy (OES) monitoring Ta emission lines (approx. 240-300 nm).

Phase 3: Interface Transition (The "Notch" Control)

- Rationale: As the etch reaches the $TaSi_2$/Poly-Si interface, the chemistry must switch to prevent the faster-etching Poly-Si from undercutting the $TaSi_2$.

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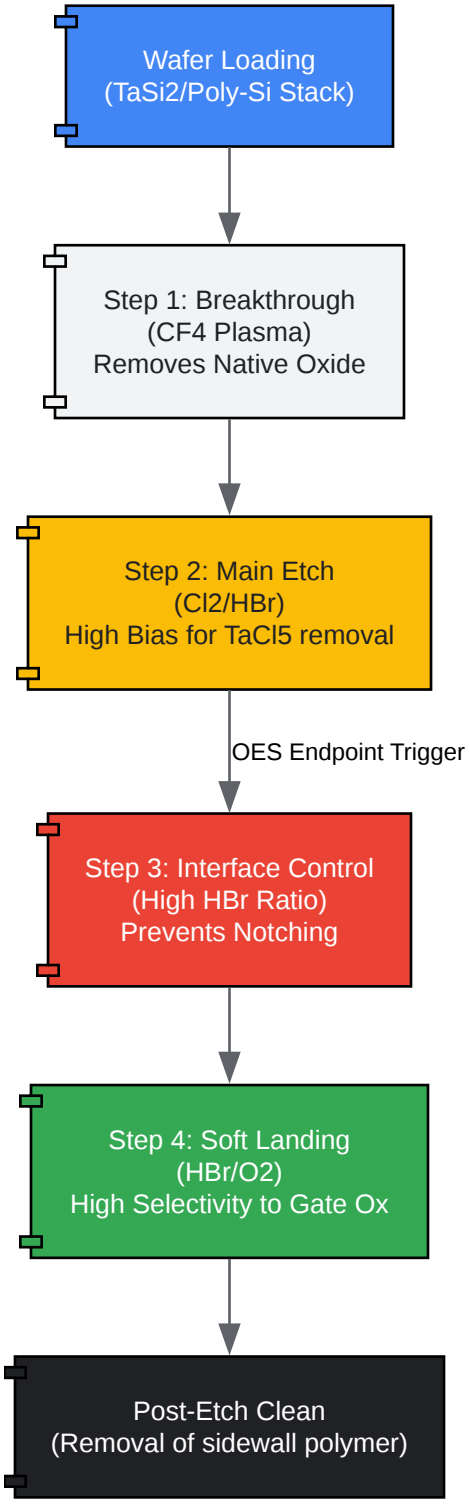
- Recipe:
  - Gas: HBr (100 sccm) / Cl_2 (20 sccm)
  - Pressure: 20 mTorr
  - Bias Power: 150 W
  - Crucial Step: Increase HBr ratio significantly. The Br-passivation protects the Poly-Si sidewall immediately upon exposure.

Phase 4: Soft Landing (Poly-Si to Oxide)

- Rationale: Stop on the ultra-thin gate oxide without pitting.
- Recipe:
  - Gas: HBr (150 sccm) / O_2 (3-5 sccm)
  - Pressure: 50 mTorr
  - Bias Power: 50 - 80 W (Very Low)
  - Selectivity: >100:1 (Poly-Si to Oxide).

Process Workflow Diagram

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Figure 2: Multi-step etch sequence ensuring profile integrity and selectivity.

Troubleshooting & Defect Analysis

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Notching (Undercut at Interface)

- Symptom: The Poly-Si layer is narrower than the $TaSi_2$ layer, creating a "mushroom" profile.
- Cause: The transition from $TaSi_2$ to Poly-Si was too slow, or Cl_2 concentration was too high at the interface.
- Solution: Trigger the "Interface Transition" step (Phase 3) before the interface is fully reached (e.g., at 90% of $TaSi_2$ thickness) and increase HBr flow.

Residues (Grass/Micro-masking)

- Symptom: Spikes of unetched material in open areas.
- Cause: Non-volatile Ta-oxides or micromasking from the photoresist.
- Solution: Ensure the CF_4 breakthrough step is sufficient. Increase Bias Power during Phase 2 to enhance physical sputtering of stubborn residues.

Post-Etch Corrosion

- Symptom: Crystalline growth on metal lines after exposure to air.
- Cause: Residual Chlorine reacting with atmospheric moisture to form HCl.
- Protocol: Perform an in-situ plasma strip (O_2/N_2 plasma) immediately after etching to remove Cl residues before venting the chamber.

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